

# Safety and Toxicity Profile of Isomaltotetraose: A Technical Guide

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## Compound of Interest

Compound Name: Isomaltotetraose

Cat. No.: B15592645

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## Introduction

**Isomaltotetraose** is a non-digestible oligosaccharide belonging to the isomalto-oligosaccharide (IMO) family. It consists of four glucose units linked primarily by  $\alpha$ -1,6 glycosidic bonds. **Isomaltotetraose** and other IMOs are utilized in the food industry as functional ingredients, valued for their prebiotic properties and low-caloric sweetness. This technical guide provides a comprehensive overview of the available safety and toxicity data for **Isomaltotetraose**, primarily derived from studies on IMO mixtures, for researchers, scientists, and drug development professionals. The safety of **Isomaltotetraose** is largely inferred from the extensive toxicological evaluation of IMO preparations in which it is a key component. These IMO mixtures have been granted Generally Recognized as Safe (GRAS) status by the U.S. Food and Drug Administration (FDA) and have undergone safety assessments by other international regulatory bodies.<sup>[1][2]</sup>

## Physicochemical Properties

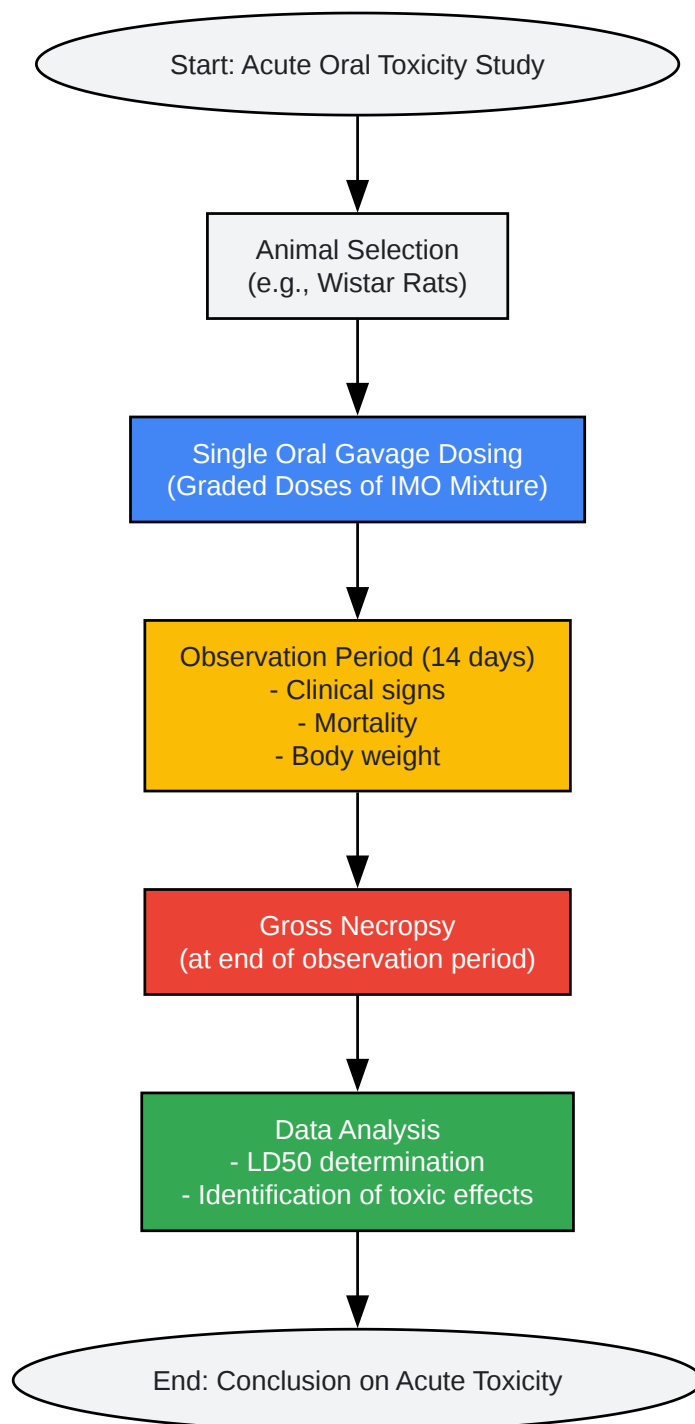
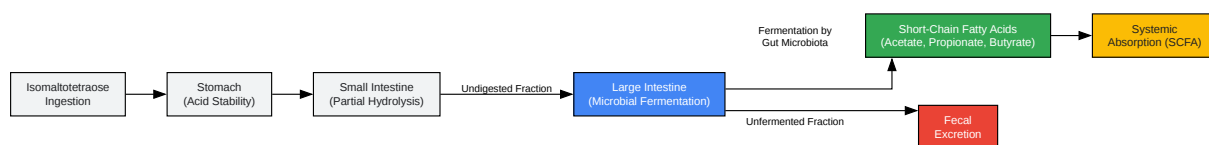
Property	Value	Reference
Chemical Name	O- $\alpha$ -D-glucopyranosyl-(1,6)-O- $\alpha$ -D-glucopyranosyl-(1,6)-O- $\alpha$ -D-glucopyranosyl-(1,6)-D-glucose	[3]
CAS Number	35997-20-7	[3]
Molecular Formula	C <sub>24</sub> H <sub>42</sub> O <sub>21</sub>	[3]
Molecular Weight	666.58 g/mol	[4]

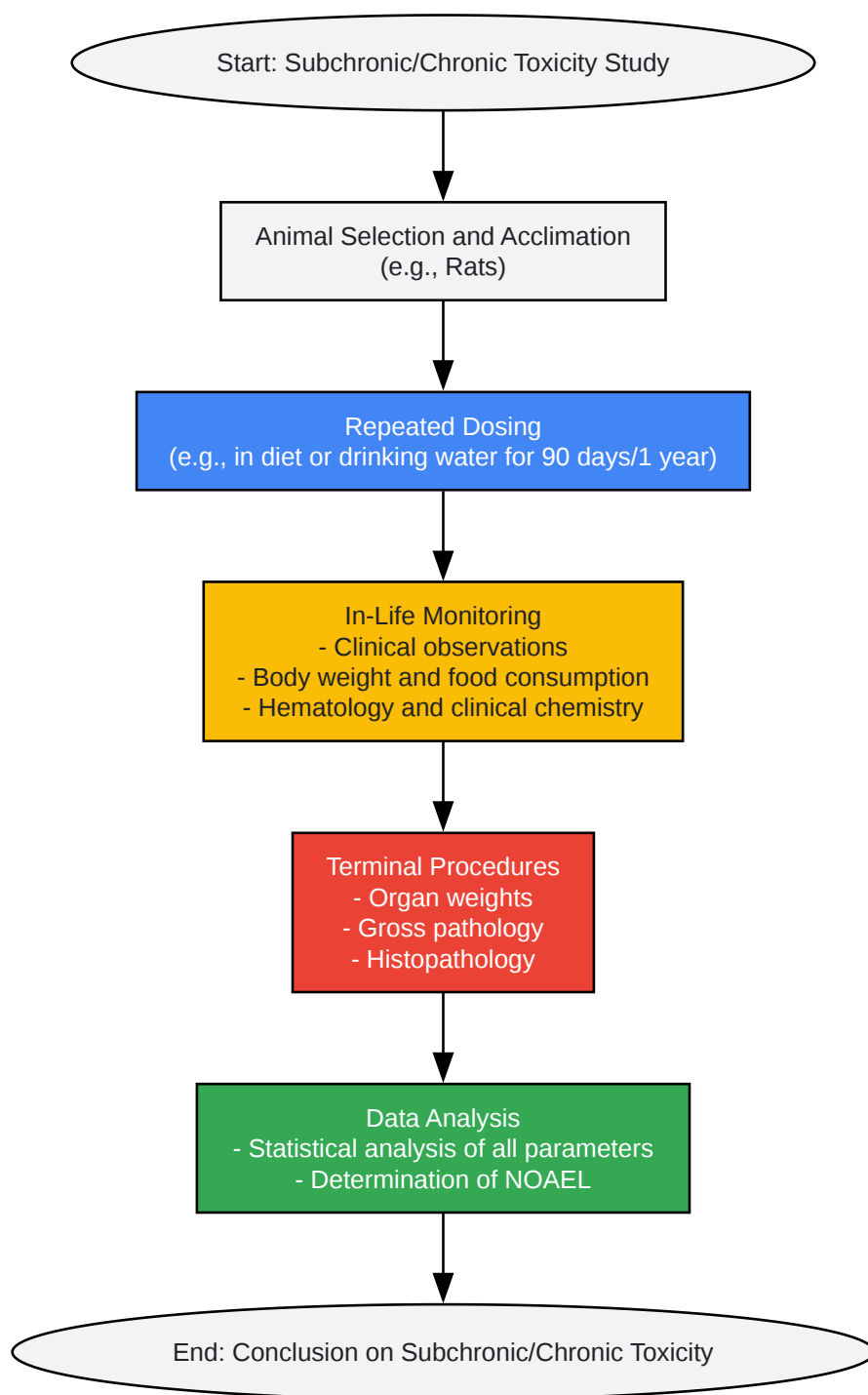
## Absorption, Distribution, Metabolism, and Excretion (ADME)

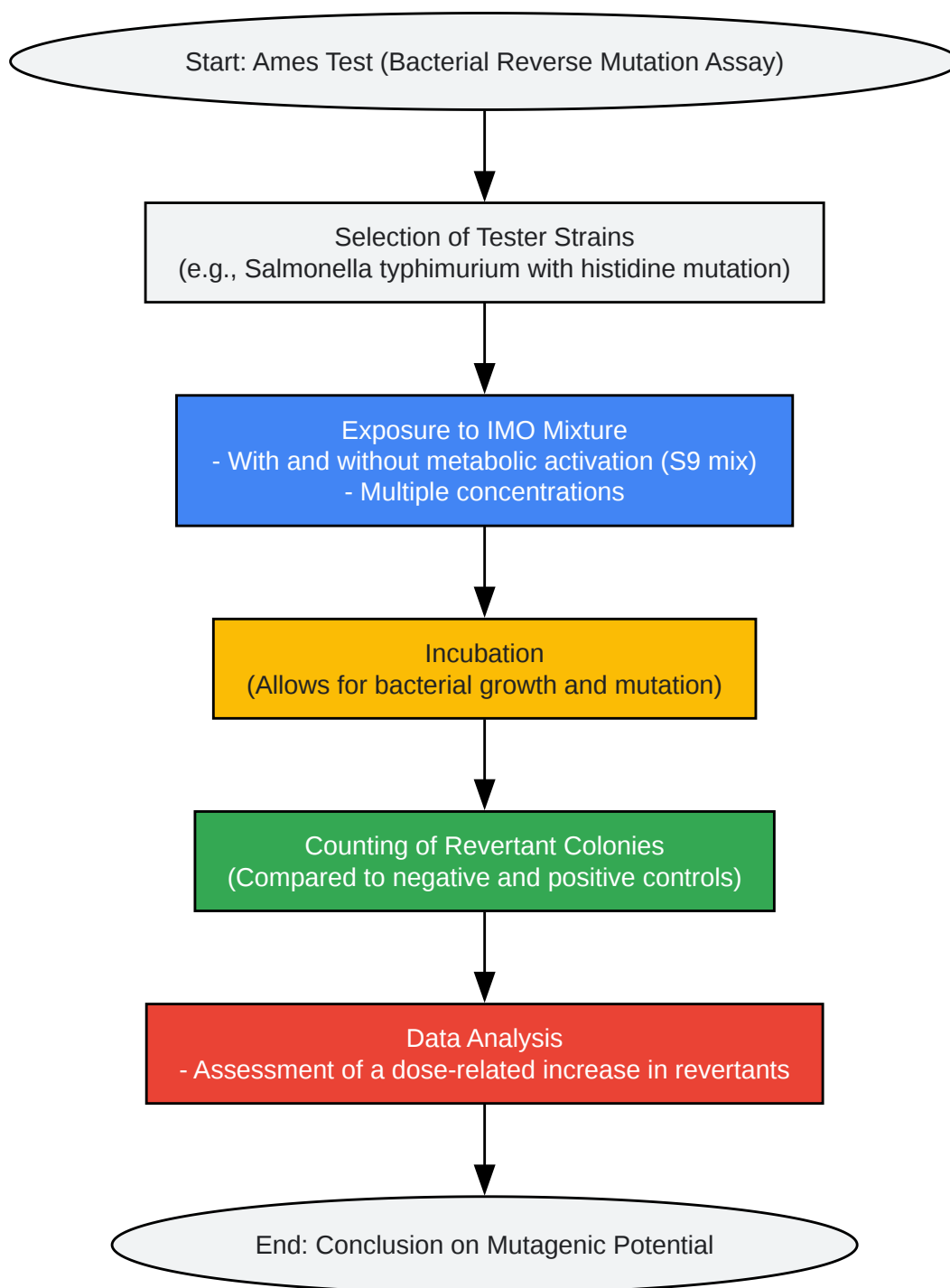
**Isomaltotetraose**, as a component of IMO mixtures, is considered to be partially digestible by human intestinal enzymes.[5][6] The  $\alpha$ -1,6 glycosidic linkages are more resistant to hydrolysis by mammalian amylases and brush border enzymes compared to the  $\alpha$ -1,4 linkages found in starch and maltodextrins.[6]

Undigested **Isomaltotetraose** reaches the colon, where it is readily fermented by the gut microbiota, particularly Bifidobacteria and Lactobacilli.[4][7][8] This fermentation process leads to the production of short-chain fatty acids (SCFAs) such as acetate, propionate, and butyrate, which are absorbed by the host and contribute to gut health.[8][9]

The metabolism of IMOs, including **Isomaltotetraose**, has been studied in humans and is considered to be well-tolerated.[10]







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